

# Application Notes and Protocols for CTA056 in Cell Culture

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## Compound of Interest

Compound Name: CTA056

Cat. No.: B611971

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## Introduction

**CTA056** is a potent and selective small molecule inhibitor of Interleukin-2-inducible T-cell kinase (ITK), a crucial enzyme in the T-cell receptor (TCR) signaling pathway.[1][2] ITK is a member of the Tec family of non-receptor tyrosine kinases and plays a vital role in T-cell activation, proliferation, differentiation, and cytokine production.[3] Dysregulation of ITK signaling is implicated in various T-cell malignancies and autoimmune diseases. **CTA056** exerts its biological effects by inhibiting ITK, thereby modulating downstream signaling cascades. This document provides detailed protocols for the preparation, storage, and application of **CTA056** in a cell culture setting, along with data on its activity and a representation of the ITK signaling pathway.

## Product Information

Property	Description
Mechanism of Action	A potent inhibitor of Interleukin-2-inducible T-cell kinase (ITK). It also shows inhibitory activity against Bruton's tyrosine kinase (BTK) and endothelial/epithelial tyrosine kinase (ETK) at higher concentrations. <a href="#">[1]</a>
Biological Effects	Inhibits the growth of ITK-expressing cancer cell lines such as MOLT-4 and Jurkat. It has been shown to induce apoptosis in Jurkat cells and inhibit MOLT-4 xenograft tumor growth in mice. <a href="#">[1]</a>
Solubility	Soluble in Dimethyl sulfoxide (DMSO) at a concentration of 10 mM with gentle warming. <a href="#">[1]</a>
Storage	The solid compound should be stored at -20°C. Stock solutions should be aliquoted and stored at -20°C for up to one month. <a href="#">[1]</a>

## Quantitative Data

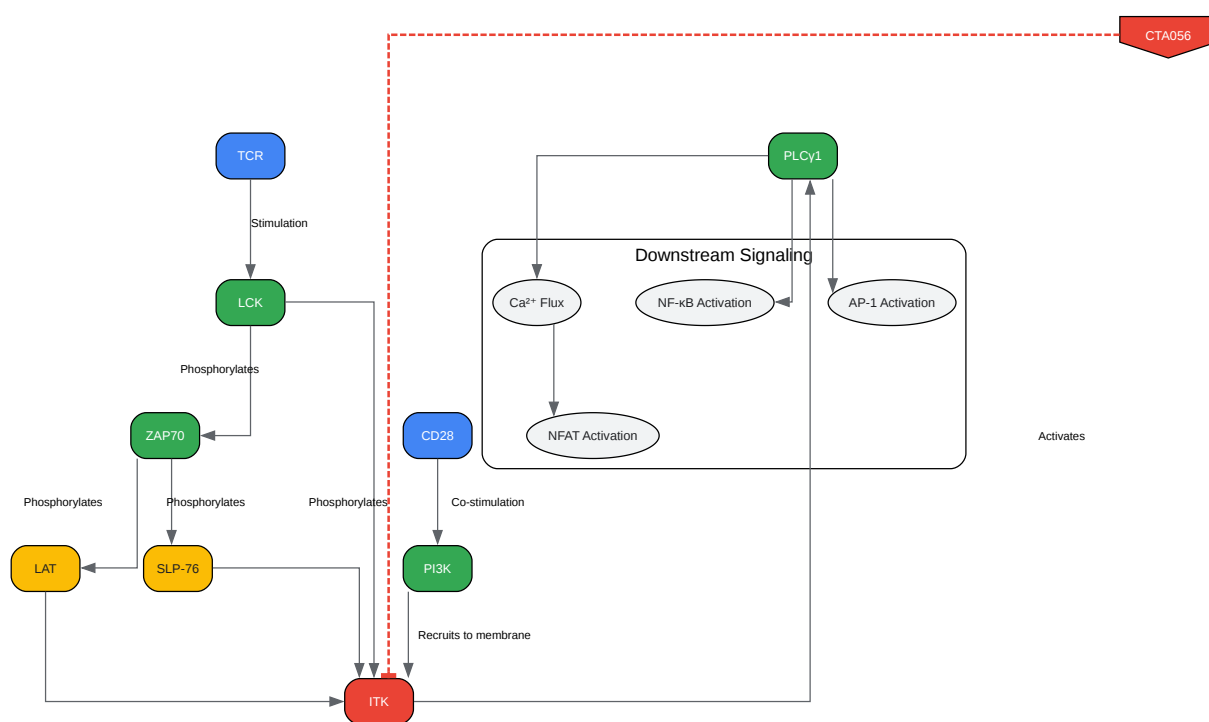
The following table summarizes the in vitro inhibitory activity of **CTA056** against various kinases.

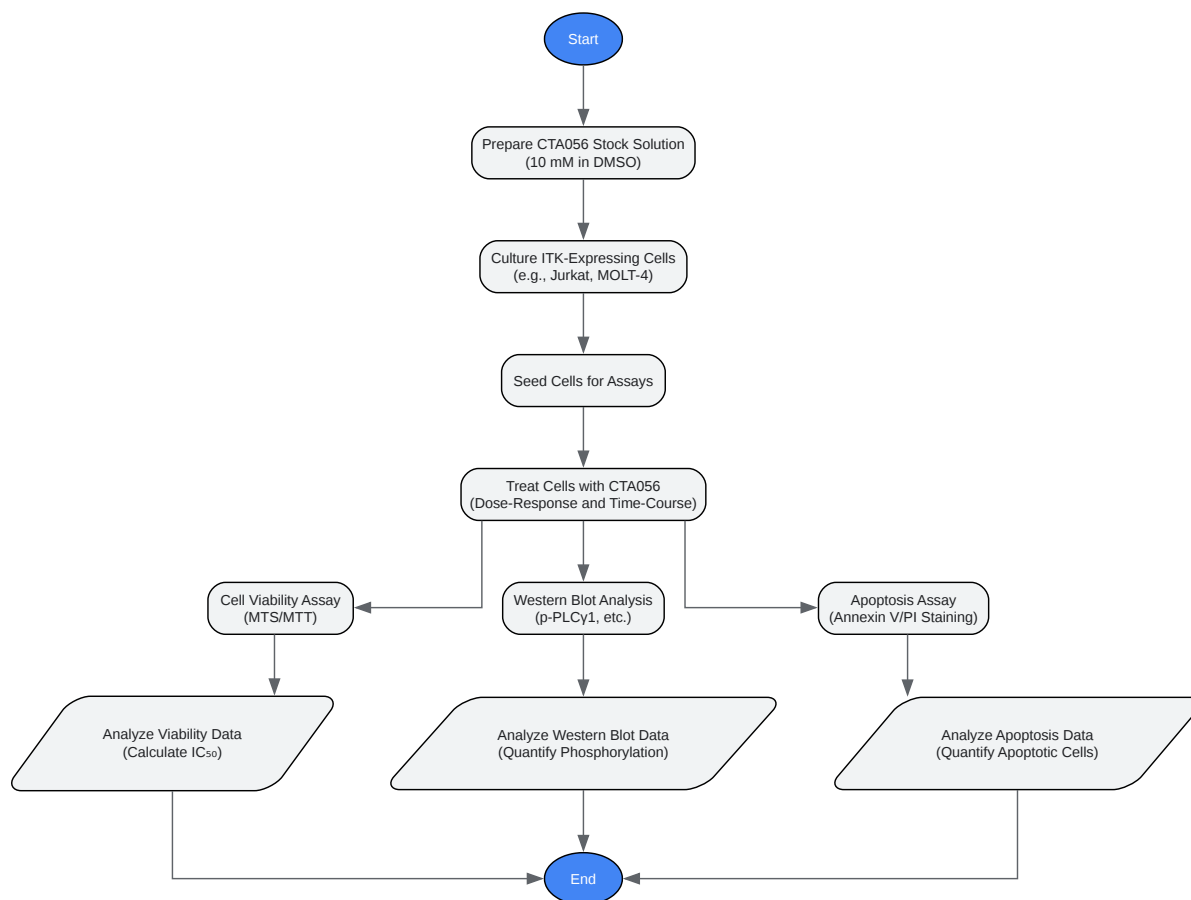
Kinase Target	IC <sub>50</sub> Value (μM)
ITK	0.1
BTK	0.4
ETK	5.0

Table 1: Inhibitory concentration (IC<sub>50</sub>) values of **CTA056** against ITK, BTK, and ETK. Data sourced from Tocris Bioscience.[\[1\]](#)

## Signaling Pathway

The diagram below illustrates the central role of ITK in the T-cell receptor (TCR) signaling pathway. Inhibition of ITK by **CTA056** blocks the downstream signaling events that lead to T-cell activation.





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## References

- 1. CTA 056 | ITK | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. ITK (gene) - Wikipedia [en.wikipedia.org]
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